

Methyl 2-Hydroxyhexanoate: Laboratory Disposal & Handling Guide

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Compound of Interest

Compound Name: Methyl 2-hydroxyhexanoate

CAS No.: 68756-64-9

Cat. No.: B1618363

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Executive Summary

Methyl 2-hydroxyhexanoate (CAS: 21188-58-9 / 68756-64-9) is an

-hydroxy ester commonly used as a chiral intermediate or flavor component. While not classified as acutely toxic (P-list) or toxic (U-list) under RCRA, it presents specific flammability and reactivity risks that dictate its disposal pathway.

Immediate Action Directive:

- Primary Waste Stream: Non-Halogenated Organic Solvent Waste.
- Critical Restriction: Do NOT mix with strong oxidizing acids (Nitric, Chromic) or concentrated bases in waste containers. The -hydroxyl group increases susceptibility to exothermic oxidation and hydrolysis compared to simple fatty esters.
- Drain Disposal: Strictly Prohibited.

Chemical Profile & Physicochemical Determinants

Effective disposal relies on understanding the physical state of the waste. The flash point of this compound sits on the borderline of RCRA "Ignitability" (D001), necessitating a conservative

approach.

Property	Value	Operational Implication
Molecular Formula	ngcontent-ng-c2372798075="" _ngghost-ng-c102404335="" class="inline ng-star-inserted">	Organic, susceptible to combustion.[1][2]
Molecular Weight	146.18 g/mol	N/A
Boiling Point	~189–190 °C	Low volatility at room temp; unlikely to build dangerous pressure if stored cool.
Flash Point	~71 °C (160 °F)	Combustible. While >60°C (RCRA D001 cutoff), it should be managed as flammable waste to account for lower-flash impurities.
Water Solubility	Low / Insoluble	Phase separation risk. Will form a layer on top of aqueous waste, complicating treatment.
Density	~0.98 g/mL	Lighter than halogenated solvents; will float on water.

Risk Assessment & Segregation Logic

The "Alpha-Hydroxy" Factor

Unlike simple methyl hexanoate, the 2-hydroxy position makes this molecule a secondary alcohol.

- **Oxidation Risk:** In the presence of strong oxidizers (e.g., waste chromic acid or permanganate), the hydroxyl group can oxidize to a ketone (methyl 2-oxohexanoate), generating heat. Protocol: Segregate from Oxidizing Waste.

- **Hydrolysis Risk:** In the presence of strong bases (NaOH/KOH), the ester bond hydrolyzes rapidly, releasing methanol and 2-hydroxyhexanoate salts. This is exothermic.^[1] Protocol: Segregate from Caustic Waste.

Regulatory Classification (USA/Global Harmonized)

- **RCRA Code:** Not listed. Assign D001 (Ignitable) if mixed with solvents having FP < 60°C (e.g., Acetone, EtOAc). If pure, it is Class IIIA Combustible Liquid.
- **GHS:** Skin Irrit. 2; Eye Irrit. 2.

Detailed Disposal Protocol

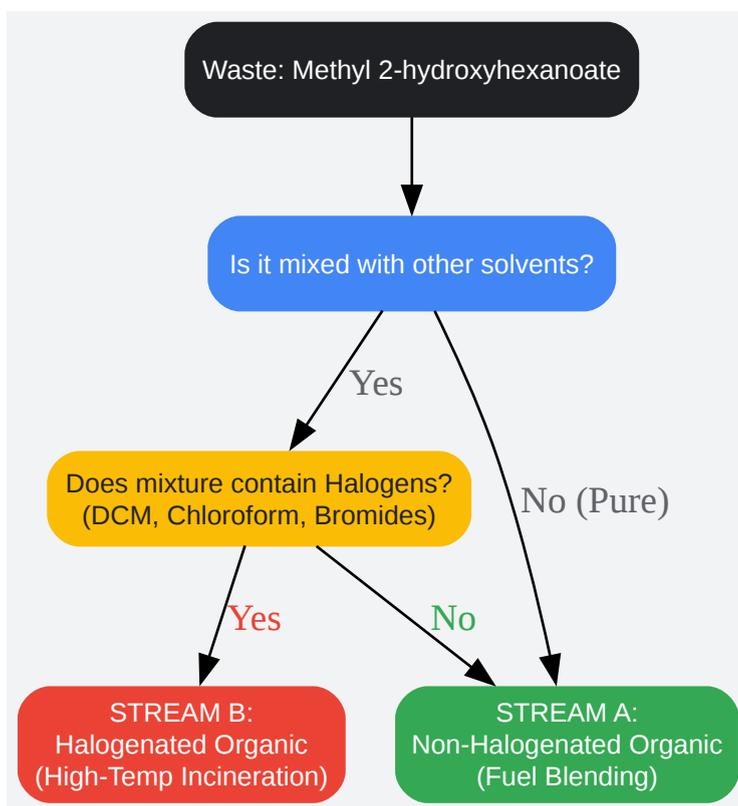
Phase 1: Characterization & Collection

Do not rely on the "smell test." This compound has a fruity odor which can mask the presence of more dangerous solvents in a reaction mixture.

- **Assess Purity:**
 - Scenario A (Pure Reagent): Expired or surplus stock.
 - Scenario B (Reaction Mixture): Mixed with solvents (THF, DCM, Methanol).
- **Select Container:**
 - Material: High-Density Polyethylene (HDPE) or Amber Glass.
 - Headspace: Leave minimum 10% headspace for thermal expansion.

Phase 2: Waste Stream Segregation

Use the following logic to determine the correct waste carboy.



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Figure 1: Decision matrix for segregating **methyl 2-hydroxyhexanoate** waste. Note that "Pure" material defaults to Non-Halogenated streams due to lower disposal costs and fuel-blending capabilities.

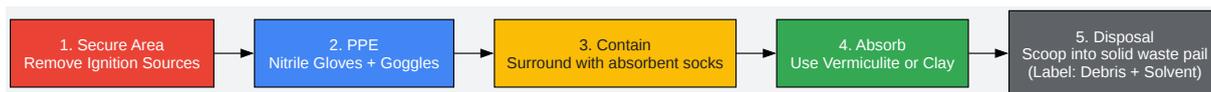
Phase 3: Labeling

Your waste tag must be defensible during an EHS audit.

- Constituents: List "**Methyl 2-hydroxyhexanoate**" fully. Do not use abbreviations like "M-2-HH".
- Hazard Checkboxes: Flammable/Combustible, Irritant.
- pH: Neutral (unless mixed with reagents).

Spill Response Procedures (Small Scale < 500mL)

If a spill occurs, the low volatility (BP ~190°C) is an advantage—it will not rapidly fill the room with explosive vapors like ether would. However, it is slippery and an irritant.



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Figure 2: Operational workflow for cleaning up minor laboratory spills.

Cleanup Steps:

- Extinguish: Ensure no open flames are nearby (Bunsen burners, hot plates).
- Absorb: Do not use paper towels for large amounts (fire risk). Use inert clay, vermiculite, or specific organic solvent pads (usually pink/white).
- Decontaminate: Wash the surface with a soap/water solution to remove the oily residue. The ester is lipophilic and won't rinse away with water alone.

References

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